

Application Notes and Protocols for the Quantification of Indigo in Textiles

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Compound of Interest

Compound Name: Indigo

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These application notes provide detailed protocols for the quantitative analysis of **indigo** dye in textile materials. The methodologies outlined are essential for quality control in the textile industry, research into dyeing processes, and the analysis of historical textiles. The following sections detail various analytical techniques, including spectrophotometry, high-performance liquid chromatography (HPLC), and redox titration, offering a selection of methods suitable for different laboratory settings and research questions.

Spectrophotometric Quantification of Indigo

Spectrophotometry offers a rapid and accessible method for **indigo** quantification. Two primary approaches are presented: analysis of the oxidized form of **indigo** after solvent extraction and analysis of the water-soluble reduced "leuco" form.

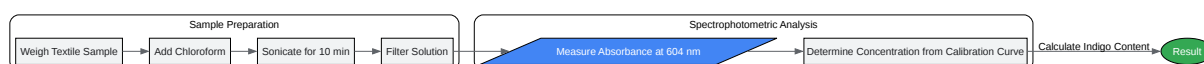
Method 1: Quantification of Oxidized Indigo via Chloroform Extraction

This method is based on the extraction of the insoluble oxidized **indigo** from the textile into an organic solvent, followed by spectrophotometric measurement.^{[1][2]} Chloroform is a common solvent for this purpose, with **indigo** exhibiting a maximum absorbance (λ_{max}) at approximately 604-605 nm.^{[1][2]}

Experimental Protocol:

- Sample Preparation (Extraction):
 - Accurately weigh a small sample of the **indigo**-dyed textile (e.g., 1-10 mg).
 - Place the textile sample in a suitable vessel (e.g., a screw-cap vial).
 - Add a known volume of chloroform to the vessel.
 - To aid in the dissolution of **indigo**, sonicate the sample for approximately 10 minutes.^[1]
 - Filter the resulting solution to remove any textile fibers or particulate matter.
- Calibration Curve:
 - Prepare a series of standard solutions of known **indigo** concentrations in chloroform.
 - Use a UV-Visible spectrophotometer to measure the absorbance of each standard at 604 nm, using chloroform as a blank.
 - Plot a calibration curve of absorbance versus **indigo** concentration.
- Sample Analysis:
 - Measure the absorbance of the extracted sample solution at 604 nm.
 - Determine the concentration of **indigo** in the extract by interpolating from the calibration curve.
 - Calculate the amount of **indigo** per unit weight of the textile sample.

Workflow for Oxidized **Indigo** Quantification:



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Caption: Workflow for spectrophotometric quantification of oxidized **indigo**.

Method 2: Quantification of Leuco-Indigo

This method involves the chemical reduction of **indigo** to its water-soluble leuco form, which can then be quantified spectrophotometrically in an aqueous medium.^{[1][3]} The maximum absorbance for leuco-**indigo** is around 410 nm.^{[4][5]}

Experimental Protocol:

- Reducing Agent Preparation:
 - Prepare a reducing solution. A common formulation involves an iron(II) salt and a complexing agent, such as an Fe(II)-triethanolamine complex in an alkaline solution.^[5]
- Sample Preparation and Reduction:
 - Immerse a weighed textile sample in the reducing solution. This will reduce the insoluble **indigo** on the fibers to the soluble leuco-**indigo**, which will then dissolve into the solution.
- Calibration Curve:
 - Prepare standard solutions of leuco-**indigo** by reducing known amounts of **indigo**.
 - Measure the absorbance of the standards at 410 nm.
 - Plot a calibration curve of absorbance versus leuco-**indigo** concentration.
- Sample Analysis:
 - Measure the absorbance of the sample solution at 410 nm.^[5] Care must be taken to prevent re-oxidation of the leuco-**indigo** by atmospheric oxygen.^[1]
 - Determine the concentration of leuco-**indigo** from the calibration curve.
 - Calculate the original **indigo** content on the textile.

Workflow for Leuco-**Indigo** Quantification:

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Caption: Workflow for spectrophotometric quantification of leuco-**indigo**.

High-Performance Liquid Chromatography (HPLC)

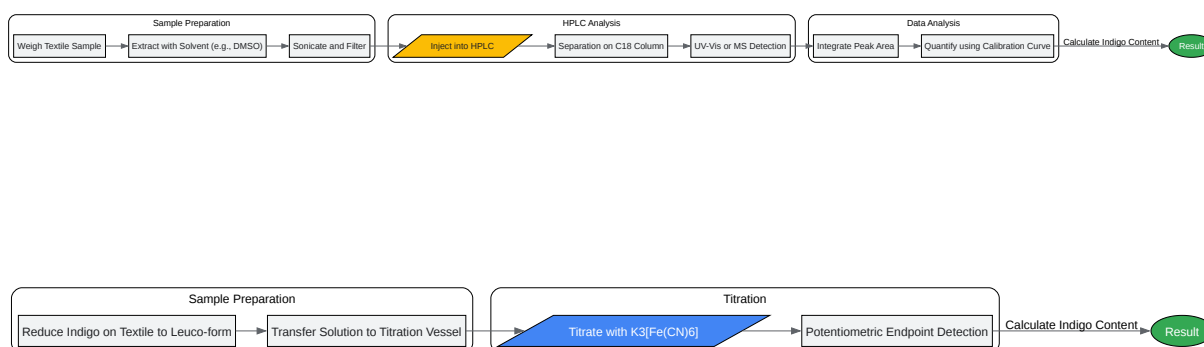
HPLC is a powerful technique for separating and quantifying **indigo**, often in conjunction with its isomer, indirubin, and other related compounds.[6] This method offers high sensitivity and specificity.

Experimental Protocol:

- Sample Preparation (Extraction):
 - Extract **indigo** from the textile using a suitable solvent. Dimethyl sulfoxide (DMSO) is effective for dissolving **indigo**.^[7] A mixture of methanol, acetone, and aqueous oxalic acid has also been reported as an efficient extraction solvent.^[8]
 - Sonication may be required to achieve complete dissolution.^[9]
 - Filter the extract through a 0.45 µm syringe filter before injection into the HPLC system.^[10]
- HPLC System and Conditions:
 - Column: A reverse-phase C18 column is commonly used.^[8]
 - Mobile Phase: A gradient elution using a mixture of acetonitrile and water is often employed.^[8]

- Detector: A Diode-Array Detector (DAD) or UV-Vis detector set at a wavelength appropriate for **indigo** (around 290 nm for simultaneous analysis with indirubin or 605 nm for **indigo** specifically) is typical.[9][10] Mass spectrometry (LC-MS) can also be used for enhanced specificity.[6][8]
- Flow Rate: A flow rate of 0.8-1.0 mL/min is common.[10]
- Calibration and Analysis:
 - Prepare standard solutions of **indigo** in the mobile phase or the extraction solvent.
 - Inject the standards to create a calibration curve based on peak area versus concentration.
 - Inject the filtered sample extract.
 - Identify the **indigo** peak by its retention time and quantify it using the calibration curve.

Workflow for HPLC Quantification of **Indigo**:



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